

Application Note: Mass Spectrometry Analysis of Torosachryson 8-O-beta-gentiobioside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Torosachryson 8-O-beta-gentiobioside*

Cat. No.: *B12307834*

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Introduction

Torosachryson 8-O-beta-gentiobioside is a naturally occurring anthraquinone glycoside found in plants of the Cassia genus.[1][2][3] Anthraquinone glycosides are a class of compounds known for their diverse biological activities, making them of interest to the pharmaceutical and cosmetic industries.[4] Mass spectrometry is a powerful analytical technique for the identification and structural elucidation of such compounds. This application note provides a detailed protocol for the analysis of **Torosachryson 8-O-beta-gentiobioside** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Chemical Properties

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₄ O ₁₄	[5]
Exact Mass	570.19485575 Da	[5]
Molecular Weight	570.5 g/mol	[5]

Experimental Protocol

This protocol is based on established methods for the analysis of anthraquinone glycosides.[6][7][8][9][10]

1. Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of **Torosachrysone 8-O-beta-gentiobioside** in methanol. Further dilute with methanol to a working concentration of 10 µg/mL.
- **Plant Material Extraction (if applicable):**
 - Weigh 1.0 g of dried and powdered plant material (e.g., Cassia tora seeds).
 - Add 20 mL of 70% methanol.
 - Sonicate for 30 minutes.
 - Centrifuge at 4000 rpm for 15 minutes.
 - Filter the supernatant through a 0.22 µm syringe filter prior to LC-MS/MS analysis.

2. Liquid Chromatography (LC) Parameters

- **Instrument:** High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- **Column:** C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm).
- **Mobile Phase:**
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- **Gradient:**
 - 0-2 min: 5% B
 - 2-15 min: 5-95% B

- 15-18 min: 95% B
- 18-18.1 min: 95-5% B
- 18.1-20 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 30 °C
- Injection Volume: 5 µL

3. Mass Spectrometry (MS) Parameters

- Instrument: Triple quadrupole or Q-TOF mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI), positive ion mode.
- Capillary Voltage: 3.5 kV
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow: 800 L/hr
- Cone Gas Flow: 50 L/hr
- Collision Gas: Argon
- Scan Mode: Full scan (m/z 100-1000) and product ion scan.

Data Presentation

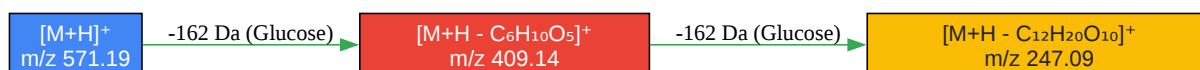
Table 1: Predicted Quantitative Mass Spectrometry Data for **Torosachrysone 8-O-beta-gentiobioside**

Ion Description	Predicted m/z	Predicted Relative Intensity (%)
[M+H] ⁺	571.19	100
[M+Na] ⁺	593.17	20
[M+H - 162] ⁺ (Loss of terminal glucose)	409.14	80
[M+H - 324] ⁺ (Loss of gentiobioside)	247.09	60

Caption: Predicted m/z values and relative intensities for the protonated molecule and major fragment ions of **Torosachrysone 8-O-beta-gentiobioside**.

Predicted Fragmentation Pathway

The fragmentation of glycosides in positive ion ESI-MS/MS is typically characterized by the cleavage of the glycosidic bonds. For **Torosachrysone 8-O-beta-gentiobioside**, the primary fragmentation is expected to be the sequential loss of the two glucose units that form the gentiobioside moiety.

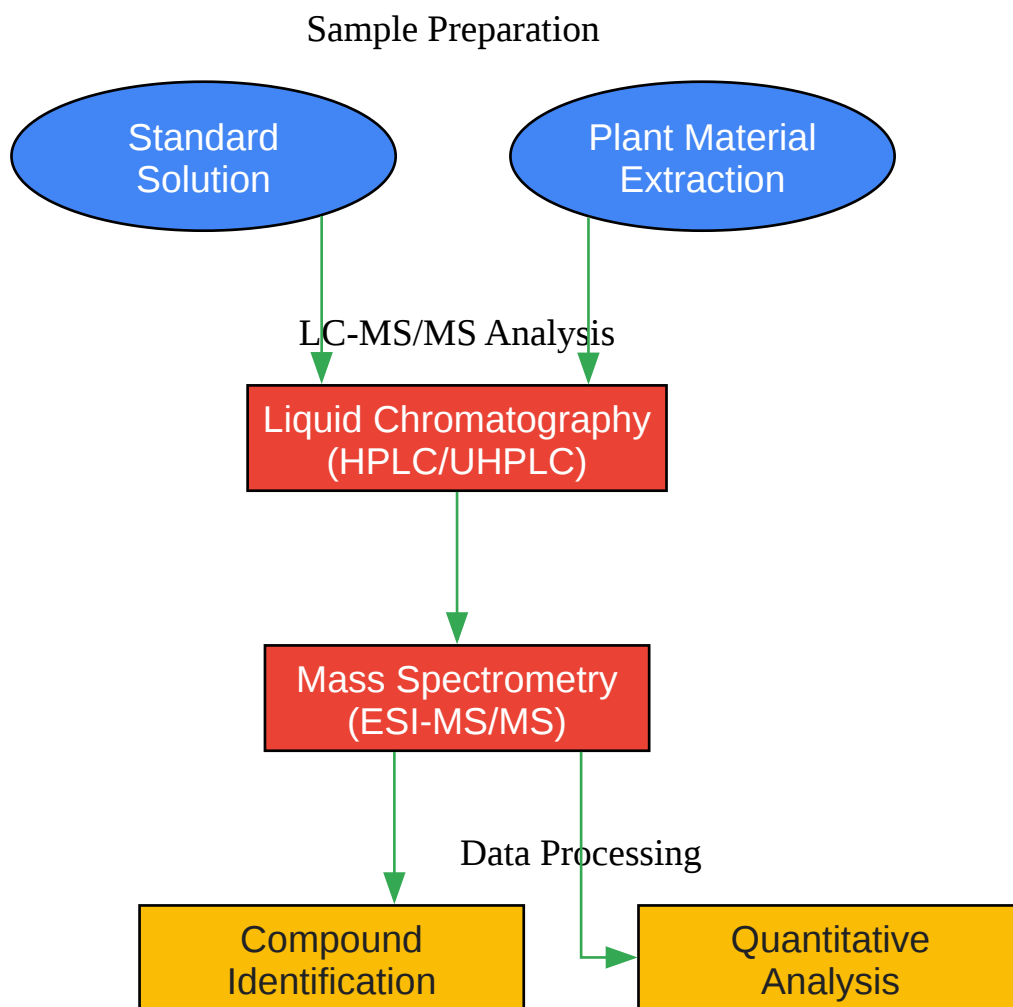


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Caption: Predicted fragmentation pathway of **Torosachrysone 8-O-beta-gentiobioside**.

Experimental Workflow

The overall workflow for the analysis is depicted in the following diagram.



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Caption: Experimental workflow for LC-MS/MS analysis.

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